

Application Note: High-Purity Synthesis of 2-Allyl-3-hydroxy-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 2-Allyl-3-hydroxy-4-methoxybenzaldehyde

CAS No.: 18075-41-7

Cat. No.: B3110864

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Executive Summary

This application note details a robust, scalable two-step protocol for the synthesis of **2-Allyl-3-hydroxy-4-methoxybenzaldehyde** (CAS: 16273-13-5). This compound is a critical scaffold in the synthesis of fused heterocycles (e.g., benzofurans, chromenes) and a key intermediate in the development of novel pharmaceutical agents.

The synthesis exploits the Claisen Rearrangement, a powerful [3,3]-sigmatropic shift, to install an allyl group with high regioselectivity at the ortho position of the phenol. Starting from commercially available isovanillin, this route offers high atom economy and avoids the use of expensive transition metal catalysts.

Key Performance Indicators (KPIs)

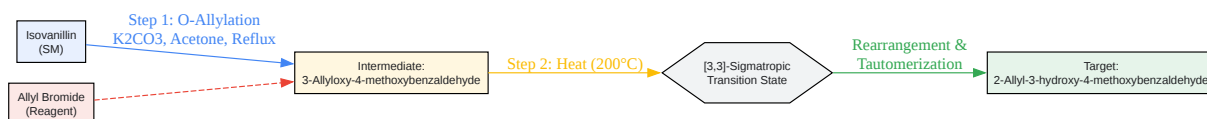
Parameter	Specification
Starting Material	Isovanillin (3-hydroxy-4-methoxybenzaldehyde)
Overall Yield	65% - 75% (Two Steps)
Purity	>98% (HPLC/NMR)
Key Reaction Type	O-Alkylation / Thermal Claisen Rearrangement
Total Process Time	~12 Hours (excluding workup)

Strategic Analysis & Retrosynthesis

The target molecule contains a 1,2,3,4-tetrasubstituted benzene ring.[1] Direct electrophilic aromatic substitution (e.g., Friedel-Crafts alkylation) on isovanillin is problematic due to polyalkylation and poor regiocontrol between the ortho positions (2 and 6).

The Claisen Advantage: By utilizing the hydroxyl group at position 3, we can tether the allyl group via an ether linkage. A thermal Claisen rearrangement then forces the migration of the allyl group to the ortho position. Since position 4 is blocked by a methoxy group, migration occurs exclusively at position 2, guaranteeing the desired regiochemistry.

Pathway Visualization



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Figure 1: Strategic workflow for the regioselective synthesis of **2-Allyl-3-hydroxy-4-methoxybenzaldehyde**.

Experimental Protocols

Step 1: Synthesis of 3-Allyloxy-4-methoxybenzaldehyde

Objective: Selective O-alkylation of the phenolic hydroxyl group.

Reagents & Materials

- Isovanillin: 15.2 g (100 mmol)
- Allyl Bromide: 13.3 g (110 mmol, 1.1 eq) [Caution: Lachrymator]
- Potassium Carbonate (K_2CO_3): 20.7 g (150 mmol, 1.5 eq) - Anhydrous, granular.
- Potassium Iodide (KI): 0.1 g (Catalytic amount to accelerate Finkelstein exchange).
- Solvent: Acetone (150 mL) or DMF (100 mL). Note: Acetone is easier to remove; DMF accelerates the reaction.

Procedure

- Setup: Equip a 500 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Dissolution: Add Isovanillin and Acetone. Stir until dissolved.
- Base Addition: Add anhydrous K_2CO_3 and catalytic KI. The mixture will become a suspension.
- Alkylation: Add Allyl Bromide dropwise via a pressure-equalizing addition funnel over 15 minutes.
- Reflux: Heat the mixture to reflux (approx. 60°C for acetone) for 4–6 hours.
 - Validation: Monitor by TLC (Hexane:Ethyl Acetate 7:3). The starting material ($R_f \sim 0.3$) should disappear, and a less polar product spot ($R_f \sim 0.6$) should appear.
- Workup:
 - Cool the reaction mixture to room temperature.

- Filter off the inorganic salts (K_2CO_3/KBr) using a sintered glass funnel. Wash the cake with cold acetone.
- Concentrate the filtrate under reduced pressure (Rotavap) to obtain a yellow oil.
- Optional: Dissolve the oil in Ethyl Acetate (100 mL), wash with water (2 x 50 mL) and brine (50 mL), dry over Na_2SO_4 , and concentrate.
- Yield: Expect ~18–19 g (>90%) of a pale yellow oil. This intermediate is generally pure enough for the next step.

Step 2: Claisen Rearrangement to Target

Objective: Thermal migration of the allyl group to the C-2 position.

Reagents & Materials

- Precursor: 3-Allyloxy-4-methoxybenzaldehyde (from Step 1).^[2]
- Solvent: None (Neat) or N,N-Dimethylaniline (high boiling point solvent). Recommendation: Neat is preferred for ease of purification.
- Equipment: Oil bath or sand bath capable of reaching 220°C; Argon/Nitrogen atmosphere.

Procedure

- Setup: Place the crude allyl ether in a round-bottom flask equipped with an air condenser (or short path distillation head) and a thermometer. Flush with Argon to prevent oxidation.
- Thermal Rearrangement:
 - Heat the oil bath to 200–210°C.
 - Immerse the flask. The internal temperature should reach ~190–200°C.
 - Maintain heating for 4–6 hours.
 - Mechanism Check: The reaction proceeds via a concerted transition state. As the reaction progresses, the viscosity may increase slightly.

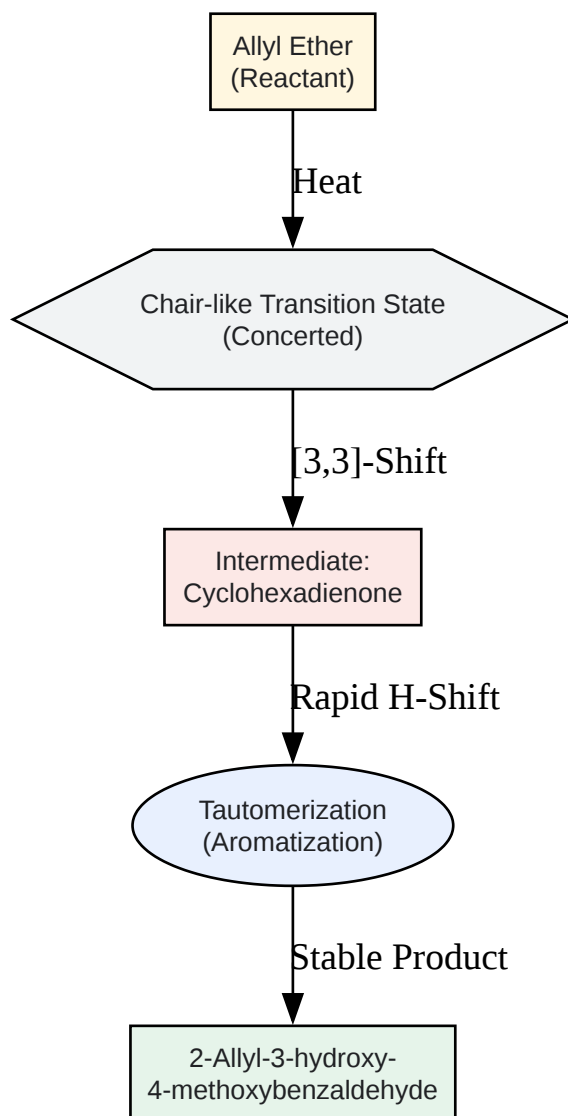
- Validation: Monitor by TLC or NMR. The product is a phenol, so it will likely have a lower R_f than the starting ether on silica gel due to hydrogen bonding, and will stain positively with FeCl_3 (purple/blue spot).
- Workup:
 - Cool the mixture to room temperature. The product often solidifies into a dark mass or viscous oil upon cooling.
- Purification (Critical):
 - Method A (Distillation): If the product is an oil, perform vacuum distillation. (Expected bp: $>160^\circ\text{C}$ at high vacuum).[\[3\]](#)
 - Method B (Recrystallization - Preferred): Dissolve the crude mass in a minimum amount of hot toluene or ethanol/hexane mixture. Allow to cool slowly. The target compound, **2-Allyl-3-hydroxy-4-methoxybenzaldehyde**, typically crystallizes as an off-white powder.[\[4\]](#)

Characterization & Validation

Self-Validating System: The success of the synthesis is confirmed by the specific shift in proton signals in ^1H NMR.

Technique	Diagnostic Signal	Interpretation
^1H NMR (CDCl_3)	δ ~6.0 ppm (m, 1H)	Allylic -CH= proton (retained).
δ ~3.5 ppm (d, 2H)	Allylic -CH ₂ - protons. Crucial: In the ether (Step 1), this is a doublet at ~4.6 ppm (O-CH ₂). In the product (Step 2), it shifts upfield to ~3.5 ppm (Ar-CH ₂), confirming C-C bond formation.	
δ ~6.0-6.5 ppm (s, 1H)	Phenolic -OH. Exchangeable with D ₂ O.	
δ ~9.8 ppm (s, 1H)	Aldehyde -CHO proton.	
IR Spectroscopy	3200-3400 cm^{-1}	Broad O-H stretch (confirms phenol formation).
1680 cm^{-1}	C=O stretch (aldehyde).	

Mechanistic Pathway (DOT Visualization)



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Figure 2: Mechanistic detail of the Claisen rearrangement showing the restoration of aromaticity as the driving force.

Troubleshooting & Safety

Troubleshooting Guide

- Incomplete Allylation: If starting material remains in Step 1, add 0.2 eq more Allyl Bromide and reflux for an additional hour. Ensure K_2CO_3 is finely ground.

- Polymerization in Step 2: If the reaction mass becomes a tar, the temperature was likely too high or oxygen was present. Use a radical inhibitor (e.g., BHT) in trace amounts if necessary, and strictly maintain an inert atmosphere.
- Regioselectivity Issues: If the para-product is observed (rare for this substrate), ensure the starting material was pure Isovanillin (3-OH) and not Vanillin (4-OH).

Safety Protocols

- Allyl Bromide: Highly toxic, lachrymator, and flammable. Handle only in a functioning fume hood. Wear chemical-resistant gloves.
- Thermal Reaction: Heating to 200°C poses a burn and fire hazard. Ensure the apparatus is secure and the oil bath is stable. Do not use a closed system without pressure relief (though this reaction does not generate gas, thermal expansion occurs).

References

- PrepChem. "Synthesis of 3-allyloxy-4-methoxybenzaldehyde." PrepChem.com. Accessed October 26, 2023. [[Link](#)]
- Claisen, L. "Über die Umlagerung von Phenol-allylethern in C-Allyl-phenole." Berichte der deutschen chemischen Gesellschaft, 1912, 45(3), 3157–3166. (Foundational reference for Claisen Rearrangement).

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Sources

- 1. [Frontiers | Vanillin: A Promising Biosourced Building Block for the Preparation of Various Heterocycles \[frontiersin.org\]](#)
- 2. [prepchem.com \[prepchem.com\]](#)
- 3. [prepchem.com \[prepchem.com\]](#)

- [4. 2-Allyl-3-hydroxy-4-methoxybenzaldehyde 95% Supplier in Mumbai, 2-Allyl-3-hydroxy-4-methoxybenzaldehyde 95% Trader, Maharashtra \[chemicalmanufacturers.in\]](#)
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